

Technical Support Center: 4-Fluoro-3-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name: 4-Fluoro-3-(trifluoromethoxy)aniline
CAS No.: 113421-98-0
Cat. No.: B1321837

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This guide serves as a dedicated technical resource for researchers, scientists, and drug development professionals utilizing **4-Fluoro-3-(trifluoromethoxy)aniline** (CAS No. 1017779-69-9). We will address common questions and troubleshooting scenarios related to its stability, storage, and handling to ensure the integrity of your experiments and the reliability of your results.

Section 1: Core Stability and Chemical Profile

This section delves into the intrinsic chemical properties of **4-Fluoro-3-(trifluoromethoxy)aniline** that govern its stability and reactivity.

Question: What are the key structural features of **4-Fluoro-3-(trifluoromethoxy)aniline** that influence its stability?

Answer: The stability of **4-Fluoro-3-(trifluoromethoxy)aniline** is a tale of two moieties: the highly stable fluorinated portion and the reactive aniline amine group.

- The Trifluoromethoxy Group (-OCF₃): This group is a cornerstone of the molecule's stability. The carbon-fluorine bond is one of the strongest in organic chemistry, making the -CF₃ portion exceptionally resistant to chemical and metabolic degradation.^[1] The trifluoromethoxy group is remarkably stable under thermal, acidic, and basic conditions.^[2] This stability is a key reason for its incorporation into pharmaceutical and agrochemical candidates, as it can prolong biological half-life.^{[1][3]}
- The Fluoro Group (-F): Attached directly to the aromatic ring, the fluorine atom also contributes to the molecule's overall stability through its strong bond with the carbon of the benzene ring.
- The Aniline Moiety (-NH₂): This is the most reactive and vulnerable part of the molecule. Like many anilines, the primary amine group is susceptible to oxidation, especially when exposed to air (oxygen) and light.^[4] This oxidation process is the primary cause of the compound's common discoloration over time.

Question: How does the trifluoromethoxy group specifically enhance the molecule's properties?

Answer: The trifluoromethoxy group imparts several advantageous properties beyond simple stability. It is strongly electron-withdrawing, which alters the electronic characteristics of the aromatic ring compared to a simple methoxy group.^[3] It also significantly increases lipophilicity (the ability to dissolve in fats, oils, and non-polar solvents), which can improve a drug candidate's ability to cross biological membranes.^{[1][3]}

Summary of Key Physicochemical Properties

Property	Value	Source(s)
CAS Number	1017779-69-9	^[5]
Molecular Formula	C ₇ H ₅ F ₄ NO	^[5]
Molecular Weight	179.11 g/mol	^[6]
Appearance	Liquid	^[5]
Boiling Point	207-208 °C	^[6]
Density	1.393 g/mL at 25 °C	^[6]

Section 2: Recommended Storage and Handling Protocols

Proper storage and handling are critical to preserving the purity and reactivity of **4-Fluoro-3-(trifluoromethoxy)aniline**. Failure to adhere to these protocols is the most common source of material degradation.

Question: What are the ideal long-term storage conditions for this compound?

Answer: To maximize shelf-life and maintain purity, **4-Fluoro-3-(trifluoromethoxy)aniline** should be stored under the following conditions. These measures are designed primarily to protect the sensitive aniline amine group from oxidation.

Table of Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C (Refrigerated)	Slows the rate of potential oxidative degradation.[5][6]
Atmosphere	Inert gas (Argon or Nitrogen)	Displaces oxygen, the primary driver of aniline oxidation.[5]
Light Exposure	Store in an amber or opaque vial	Protects from light, which can catalyze the oxidation of the amine group.[4]
Container	Tightly sealed, appropriate container	Prevents exposure to atmospheric moisture and oxygen.[7][8]

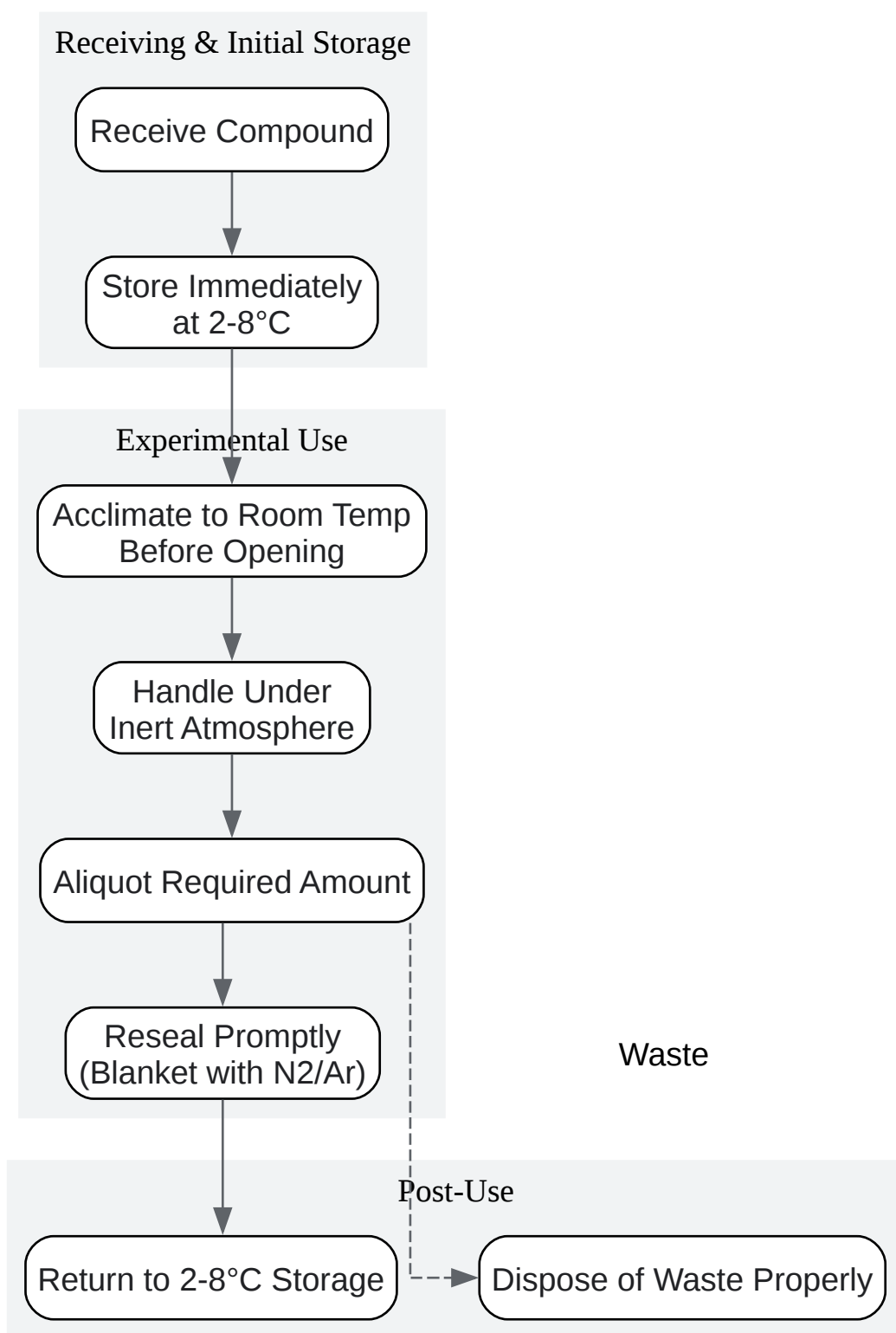
Question: The material has arrived. What is the best practice for handling it upon opening and for routine use?

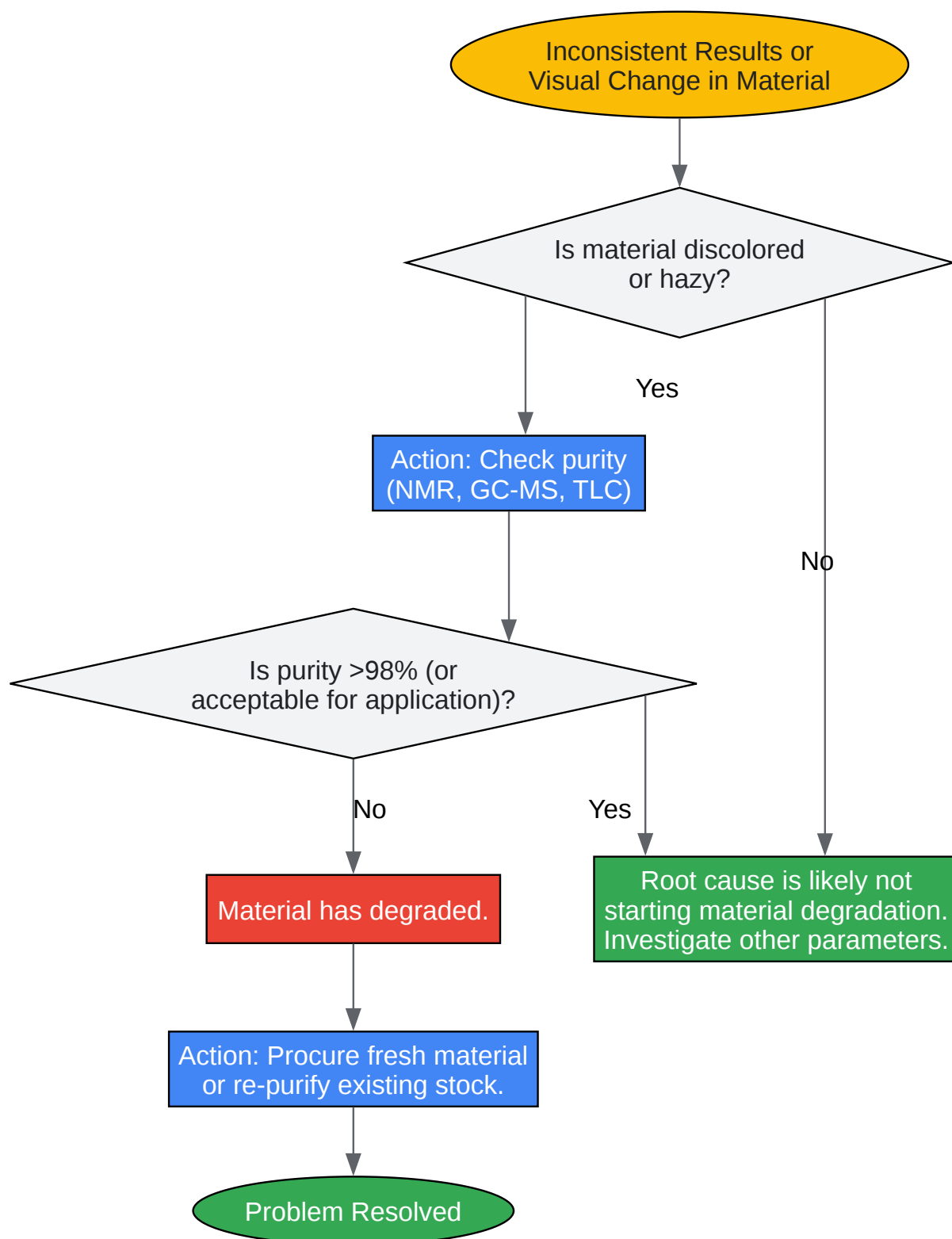
Answer: Adopting a stringent handling protocol from the moment you receive the compound will prevent premature degradation and ensure experimental consistency.

Step-by-Step Handling Protocol

- **Acclimatization:** Before opening, allow the refrigerated container to warm to room temperature. This prevents condensation of atmospheric moisture inside the cold container, which can compromise the compound.
- **Inert Atmosphere Handling:** If possible, open and aliquot the compound under an inert atmosphere (e.g., inside a glovebox or using a Schlenk line). This is the gold standard for preventing oxidation.
- **Minimize Air Exposure:** If an inert atmosphere is not available, work quickly. Open the container, retrieve the required amount, and promptly reseal the main container. Consider blanketing the headspace with an inert gas like argon before sealing.
- **Use Clean Equipment:** Use only clean, dry syringes, needles, and glassware to avoid introducing contaminants.
- **Documentation:** Always log the date the container was opened and each date of use. This helps track the compound's history if issues arise later.

Workflow for Optimal Compound Handling





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